

Unveiling the Vast Surface of PAF-1: A Technical Guide

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Compound of Interest

Compound Name: PAF-AN-1

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide delves into the core properties of Porous Aromatic Framework-1 (PAF-1), a material renowned for its exceptional porosity and stability. This document provides a comprehensive overview of its theoretical and experimentally determined surface area, detailed experimental protocols for its synthesis and characterization, and a visual representation of its production workflow. The quantitative data herein is meticulously organized to facilitate comparative analysis, making this a vital resource for researchers and professionals exploring the applications of PAF-1 in catalysis, gas storage and separation, and drug delivery systems.

Quantitative Analysis of PAF-1 Porosity

The remarkable porosity of PAF-1 is quantified by several key parameters, primarily its specific surface area, pore volume, and pore size. The theoretical surface area of PAF-1 has been computationally estimated to be between 2000 and 6000 m²/g^[1]. Experimental measurements, employing techniques such as nitrogen adsorption-desorption isotherms, have consistently validated these high values. The Brunauer-Emmett-Teller (BET) and Langmuir methods are the most common models used to calculate the specific surface area from this data.

Property	Value	Method/Conditions	Reference
BET Surface Area	5600 m ² /g	Nitrogen adsorption at 77 K	[2]
6461 m ² /g	Modified synthesis (PPN-4)	[2]	
Langmuir Surface Area	7100 m ² /g	Nitrogen adsorption at 77 K	[1][3]
Pore Volume	3.28 cm ³ /g	Non-local density functional theory (NLDFT)	[2]
Pore Size	~1.41 nm	NLDFT	[2]

Experimental Protocols

Synthesis of Tetrakis(4-bromophenyl)methane (TBPM)

The synthesis of the tetrahedral building block, tetrakis(4-bromophenyl)methane (TBPM), is a critical precursor step for the production of PAF-1.

Procedure:

- In a round-bottom flask, add tetraphenylmethane (5 g, 15.6 mmol) in small portions to bromine (16 ml, 49.75 g, 312.5 mmol) under vigorous stirring at room temperature over a period of five minutes.
- Continue stirring the mixture for an additional 20 minutes at room temperature.
- Cool the reaction mixture to -78 °C using an acetone-dry ice bath.
- Slowly add 40 ml of ethanol to the cooled mixture.
- Remove the cooling bath and allow the mixture to stir overnight at room temperature.
- The resulting precipitate, TBPM, can then be collected and purified.

Synthesis of PAF-1 via Yamamoto-Type Ullmann Coupling

This protocol describes the polymerization of TBPM to form the porous aromatic framework, PAF-1.

Materials:

- Tetrakis(4-bromophenyl)methane (TBPM)
- Bis(1,5-cyclooctadiene)nickel(0) ($[\text{Ni}(\text{cod})_2]$)
- Anhydrous N,N-dimethylformamide (DMF)

Procedure:

- Inside an inert atmosphere glovebox, dissolve TBPM and $[\text{Ni}(\text{cod})_2]$ in anhydrous DMF in a reaction vessel.
- Heat the reaction mixture to 80 °C and maintain this temperature with continuous stirring.
- The polymerization reaction will proceed, leading to the formation of PAF-1 as a solid precipitate.
- After the reaction is complete, cool the mixture to room temperature.
- Collect the solid product by filtration.
- To remove any unreacted monomers and catalyst residues, the collected solid should be washed extensively with various solvents, such as DMF and ethanol.
- The purified PAF-1 is then dried under vacuum to remove all solvent residues.

Determination of Surface Area via BET Analysis

The Brunauer-Emmett-Teller (BET) method is a standard procedure for determining the specific surface area of porous materials.

Protocol:

- **Sample Degassing:** A known mass of the PAF-1 sample is placed in a sample tube and degassed under vacuum at an elevated temperature (e.g., 200°C for 24 hours) to remove any adsorbed moisture and solvent molecules from the surface and pores[3].
- **Nitrogen Adsorption:** The degassed sample tube is then transferred to an analysis station, where it is cooled to liquid nitrogen temperature (77 K).
- **Isotherm Measurement:** Nitrogen gas is incrementally introduced into the sample tube, and the amount of gas adsorbed onto the PAF-1 surface is measured at various relative pressures (P/P_0).
- **Data Analysis:** The collected data of adsorbed gas volume versus relative pressure is used to plot a nitrogen adsorption-desorption isotherm. The BET equation is then applied to the linear portion of the isotherm (typically in the P/P_0 range of 0.05 to 0.3) to calculate the monolayer capacity, from which the specific surface area is determined.

Visualization of the PAF-1 Synthesis and Characterization Workflow

The following diagram illustrates the key stages in the production and analysis of PAF-1, from the synthesis of its precursor to its final characterization.



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Caption: Workflow for the synthesis and characterization of PAF-1.

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